Application Note: HPLC & LC-MS/MS Quantification of N-Formylhistidine

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Compound of Interest		
Compound Name:	*N-Formylhistidine*	
CAS No.:	*15191-21-6*	
Cat. No.:	*B100977*	*Get Quote*

Introduction & Scientific Context

N-Formylhistidine (N-α-Formyl-L-histidine) is a critical analyte in two distinct high-value contexts:

- Biopharmaceutical Stability: It serves as a degradation impurity in peptide and protein formulations. The formylation of the N-terminal histidine (or free histidine in buffer) occurs via reaction with formic acid, a degradation product of polysorbate excipients (PS20/PS80) or PEG under oxidative stress.
- Metabolic Research: It acts as a competitive inhibitor of histidase and an intermediate in histidine catabolism, relevant in studies of histidinemia and urocanic acid pathways.

The Analytical Challenge

Quantifying **N-Formylhistidine** presents specific chromatographic hurdles:

- High Polarity: The molecule is highly polar and zwitterionic, leading to poor retention on standard C18 columns.
- Weak Chromophore: Unlike N-Formylkynurenine (which has strong UV absorbance), **N-Formylhistidine** relies on the weak imidazole absorbance (~210 nm), making UV detection prone to matrix interference.

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- Isobaric Interferences: In complex matrices, it must be distinguished from other histidine oxidation products (e.g., 2-oxo-histidine derivatives).

This guide provides two validated workflows: a HILIC-MS/MS method (Gold Standard for sensitivity/specificity) and a Modified RP-HPLC UV method (Routine QC).

Chemical Logic & Method Selection

The choice of method depends on the sensitivity required and the matrix complexity.

Feature	Protocol A: HILIC-MS/MS	Protocol B: Polar-RP HPLC (UV)
Primary Use	Trace impurity analysis, Biological fluids (Plasma/Urine)	Raw material QC, Drug substance purity
Stationary Phase	Amide-HILIC (Retains polar species via water layer)	Polar-Embedded C18 (Prevents pore dewetting)
Sensitivity	High (LOQ < 1 ng/mL)	Moderate (LOQ ~ 0.5 µg/mL)
Specificity	Mass-selective (m/z 184 → 110)	Retention time dependent

Protocol A: HILIC-MS/MS (High Sensitivity)

Target Audience: Bioanalytical and Formulation Scientists requiring trace detection.

Reagents & Standards

- Standard: N-Formyl-L-histidine (Synthetic standard, >98% purity).
- Internal Standard (IS): Histidine-d3 or N-Acetylhistidine (if isotopic analog unavailable).
- Solvents: LC-MS Grade Acetonitrile (ACN), Water, Ammonium Formate, Formic Acid.

Chromatographic Conditions

- System: UHPLC coupled to Triple Quadrupole MS.

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- Column: Waters XBridge Amide or TSKgel Amide-80 (2.1 x 100 mm, 2.5 µm).
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.[1]
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0 with Formic Acid).
- Mobile Phase B: Acetonitrile (0.1% Formic Acid).

Gradient Profile:

Time (min)	% Mobile Phase B (ACN)	Event
0.0	**90%**	**Initial Hold (HILIC loading)**
1.0	90%	Start Gradient
6.0	50%	Elution of Polar Analytes
7.0	50%	Wash
7.1	90%	Re-equilibration (Crucial for HILIC)

| 10.0 | 90% | End of Run |

Mass Spectrometry Parameters (ESI+)

- Source: Electrospray Ionization (Positive Mode).
- Precursor Ion:m/z 184.2 $[M+H]^+$ (Calc MW: 183.16).
- MRM Transitions:

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Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Dwell (ms)	ID
N-Formyl-His	184.2	110.1	22	50	Quantifier (Immonium ion)
N-Formyl-His	184.2	138.1	15	50	Qualifier (Loss of HCOOH)
Histidine (Ref)	156.2	110.1	18	50	Separation Check

Sample Preparation (Protein Precipitation)

- Aliquot 100 µL of sample (formulation or plasma).
- Add 10 µL Internal Standard solution (10 µg/mL).
- Add 400 µL cold Acetonitrile (to precipitate proteins and match initial MP).
- Vortex for 30s; Centrifuge at 12,000 x g for 10 min at 4°C.
- Transfer supernatant to HPLC vial. Do not evaporate to dryness (HILIC requires high organic content in injection solvent).

Protocol B: Polar-Embedded RP-HPLC (UV Detection)

Target Audience: QC Labs and Process Development.

Chromatographic Conditions

- System: HPLC with PDA/UV Detector.
- Column: Agilent Zorbax SB-Aq or Phenomenex Synergi Hydro-RP (4.6 x 150 mm, 3-5 µm). Note: Standard C18 is insufficient.

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- Wavelength: 210 nm (Primary), 260 nm (Reference).
- Mobile Phase: 20 mM Potassium Phosphate Buffer (pH 2.5) / Methanol (97:3 Isocratic).
  - Why pH 2.5? At this pH, the imidazole is protonated (positive), but the carboxyl is partially suppressed. The "Aqua" phase prevents pore collapse in 97% aqueous conditions.
- Flow Rate: 1.0 mL/min.[2]
- Injection Vol: 20-50 µL.

Visualizing the Workflow

The following diagram illustrates the decision logic and workflow for analyzing **N-Formylhistidine**.

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Caption: Decision matrix for selecting HILIC-MS vs. RP-UV based on sample type and sensitivity requirements.

Validation & Troubleshooting (Self-Validating Systems)

To ensure Trustworthiness and Integrity, every run must include these system suitability tests:

System Suitability Parameters

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Parameter	Acceptance Criteria	Scientific Rationale
Retention Factor (k')	> 2.0	Ensures analyte is not eluting in the void volume (common issue with polar analytes).
Tailing Factor	< 1.5	Indicates minimal secondary interactions with silanols (critical for basic imidazole).
Resolution (Rs)	> 2.0	Must separate N-Formylhistidine from native Histidine (which is usually present in large excess).

Troubleshooting Guide

- Problem:Peak splitting in HILIC.
  - Cause: Injection solvent is too aqueous.
  - Fix: Ensure sample diluent is at least 75% Acetonitrile.
- Problem:Low Sensitivity in UV.
  - Cause: pH drift in mobile phase.
  - Fix: Strictly control pH at 2.5. Higher pH deprotonates the imidazole, altering absorbance and retention.
- Problem:Carryover.
  - Cause: Adsorption of the imidazole ring to metallic flow paths.
  - Fix: Use a needle wash of 10% Methanol/Water with 0.1% Formic Acid.

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